

A Technical Guide to the Radiation Resistance Properties of Apiezon L Grease

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Compound of Interest

Compound Name: APIEZON GREASE L

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This technical guide provides an in-depth analysis of the radiation resistance properties of Apiezon L grease, a hydrocarbon-based, silicone-free ultra-high vacuum grease. Its inherent radiation stability makes it a suitable candidate for applications in environments where exposure to ionizing radiation is a concern, such as in particle accelerators, nuclear facilities, and space applications.^{[1][2]} This document collates available data on its performance under irradiation, outlines typical experimental methodologies for assessing radiation damage in lubricating greases, and presents this information in a clear, structured format for technical professionals.

Core Radiation Resistance Properties

Apiezon L grease exhibits notable resilience to radiation, a characteristic attributed to its halogen-free, hydrocarbon composition.^{[3][4][5]} Unlike silicone, ester, or halogenated paraffin-based greases which can decompose at radiation levels of 0.1 MGy or less, Apiezon L maintains its essential properties at significantly higher doses.^{[3][4][5]}

The primary effects of radiation on Apiezon L grease are an increase in stiffness and, at higher doses, the evolution of gases.^{[1][4][6]} Despite these changes, its lubrication capabilities remain effective up to considerable radiation levels.^{[1][4][6]}

Quantitative Data on Radiation-Induced Changes

The most specific quantitative data available pertains to the irradiation of Apiezon L grease with 4 MeV electrons. A summary of these findings is presented in the table below.

Property Change	Radiation Dose	Radiation Type	Reported Effect	Source
Viscosity Increase	~1 MGy (100 Mrads)	4 MeV Electrons	~30% increase	[7]
Stiffness	~1 MGy (100 Mrads)	4 MeV Electrons	"Comparatively small increase"	[4][6]
Lubrication	~1 MGy (100 Mrads)	4 MeV Electrons	Satisfactory	[1][4][6]
Gas Evolution	High Levels	4 MeV Electrons	Evolution of methane and ethylene	[1][4][7]
Vapor Pressure	High Levels	4 MeV Electrons	Loss of very low vapor pressure characteristics	[1][4][7]

It is important to note that while the lubrication properties are satisfactory at approximately 1 MGy, the stiffness of the grease increases more rapidly at higher, unspecified levels of irradiation.[1][4][6] The evolution of gases at these higher levels can also compromise the ultra-high vacuum compatibility of the grease.[1][4][7]

Experimental Protocols for Assessing Radiation Resistance

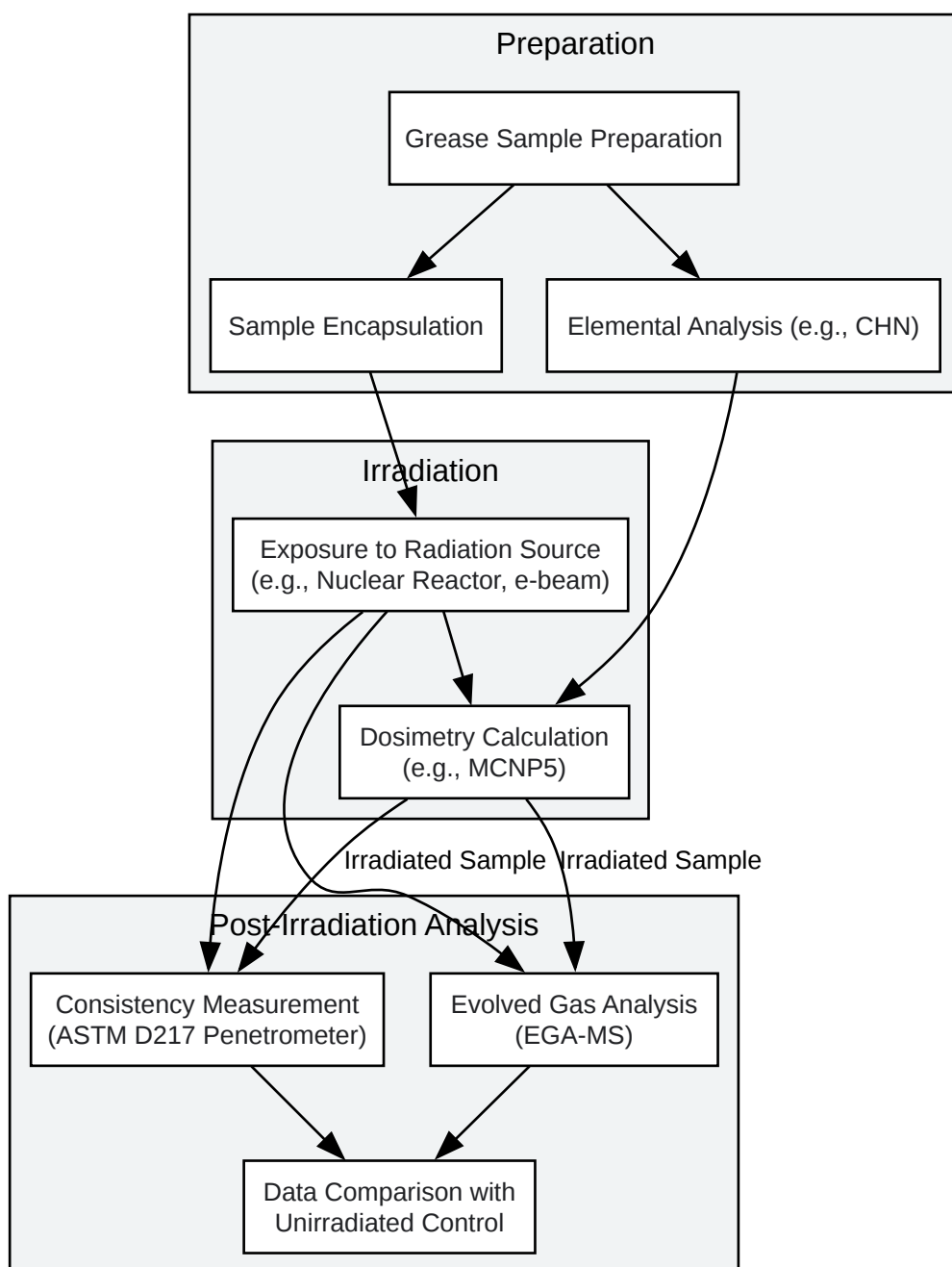
While the specific experimental protocol for the electron irradiation of Apiezon L grease is not publicly detailed, a representative methodology for testing the radiation resistance of lubricating greases can be described based on studies of similar materials, such as Apiezon M, in mixed neutron and gamma radiation fields.[8][9]

Generalized Experimental Protocol

A typical experiment to determine the radiation hardness of a lubricating grease involves the following key stages:

- **Sample Preparation and Encapsulation:** A measured quantity of the grease is placed into a suitable container, such as a syringe or a small vial, which is then sealed.^[8] For tests involving neutron radiation, the elemental composition of the grease, particularly the hydrogen content, is determined as it significantly influences the absorbed dose.^[8]
- **Irradiation:** The encapsulated samples are placed in a controlled radiation environment, such as the core of a research nuclear reactor for mixed neutron/gamma radiation, or in the beamline of an electron accelerator.^[8] The total absorbed dose and dose rate are carefully calculated and monitored. For instance, in a TRIGA Mark II nuclear reactor, dose rates can range from approximately 300 kGy/h to 900 kGy/h depending on the grease's composition.^[8]
- **Dosimetry:** The absorbed dose is calculated using simulation codes like MCNP5, taking into account the radiation field and the elemental composition of the grease.^[8] The overall systematic error in such calculations is typically estimated to be less than 15%.^[8]
- **Post-Irradiation Analysis:** After irradiation, the physical properties of the grease are measured and compared to an unirradiated control sample. A key property evaluated is the consistency, which is often measured using a penetrometer according to the ASTM D217 standard.^{[8][10][11]} This test measures the depth a standard cone penetrates the grease under a specific load for a set time.^{[10][11]} The result, given in tenths of a millimeter, provides a quantitative measure of the grease's stiffness.^{[10][11]}
- **Evolved Gas Analysis (EGA):** To characterize the gaseous byproducts of irradiation, techniques such as Evolved Gas Analysis coupled with Mass Spectrometry (EGA-MS) can be employed. This involves heating the irradiated sample in a controlled manner and analyzing the gases that are released.

The following diagram illustrates a generalized workflow for such an experiment.



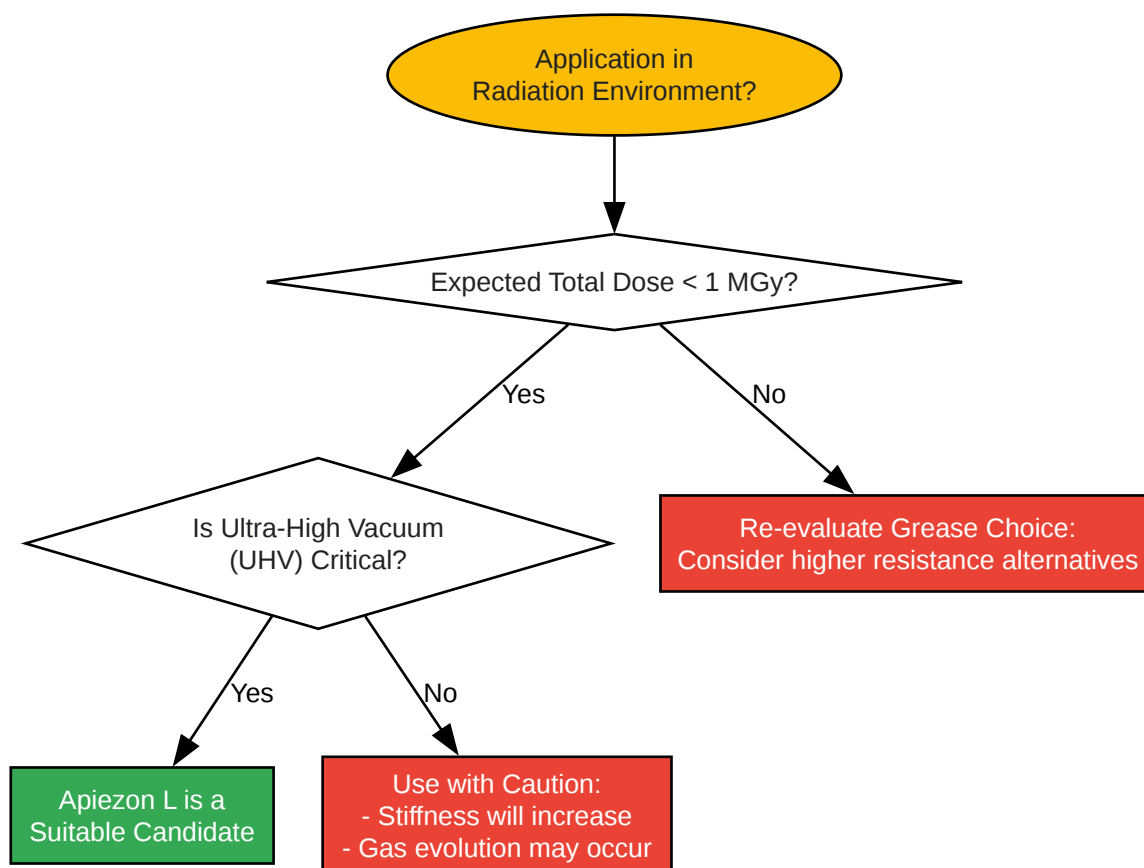
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A generalized workflow for testing the radiation resistance of lubricating grease.

Selection Criteria for Radiation Environments

The decision to use Apiezon L grease in a radiation environment should be based on a careful evaluation of the expected total dose and the criticality of maintaining ultra-high vacuum.

The following diagram provides a simplified decision-making framework:



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Decision framework for using Apiezon L grease in radiation environments.

In summary, Apiezon L grease is a robust choice for lubricating and sealing in vacuum systems that will be exposed to moderate levels of radiation, up to approximately 1 MGy from electron sources. Its performance surpasses that of many other common vacuum greases. However, for applications involving significantly higher doses or where even minimal outgassing cannot be tolerated, a more detailed evaluation and potentially the selection of a more specialized radiation-hardened lubricant would be necessary.

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